

A Comprehensive Technical Guide to 4,4'-Oxydipthalic Anhydride (ODPA)

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Compound of Interest

Compound Name: 4,4'-Oxydipthalic anhydride

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **4,4'-Oxydipthalic anhydride** (ODPA), a key monomer in the synthesis of high-performance polyimides. While ODPA is a cornerstone in materials science, this document also addresses its relevance to the life sciences, particularly concerning the biocompatibility of its polymeric derivatives. This guide covers the fundamental chemical properties, synthesis protocols, and key applications of ODPA, with a focus on presenting quantitative data and detailed experimental methodologies.

Chemical Identification and Properties

The acronym ODPA most commonly refers to **4,4'-Oxydipthalic anhydride**. Its formal IUPAC name is 5-[(1,3-dioxo-2-benzofuran-5-yl)oxy]-2-benzofuran-1,3-dione.^[1] Key identifiers and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers for 4,4'-Oxydipthalic Anhydride

Identifier	Value
CAS Number	1823-59-2[1][2]
Molecular Formula	C ₁₆ H ₆ O ₇ [1]
Molecular Weight	310.21 g/mol [1][2]
InChI Key	QQGYZOYWNCKGEK-UHFFFAOYSA-N[2]
Synonyms	4,4'-Oxybis(phthalic anhydride), 5,5'-Oxybis(1,3-isobenzofurandione), ODPA[1]

Table 2: Physicochemical Properties of 4,4'-Oxydiphthalic Anhydride

Property	Value
Appearance	White to off-white powder/crystals[2]
Melting Point	225-229 °C[3]
Boiling Point	~577.7 °C at 760 mmHg (Predicted)
Density	~1.7 g/cm ³ (Predicted)
Solubility	Soluble in polar aprotic solvents (e.g., N,N-dimethylacetamide, N-methylpyrrolidone)

Synthesis of 4,4'-Oxydiphthalic Anhydride

The synthesis of ODPA can be achieved through several routes. A common laboratory and industrial-scale method involves the nucleophilic aromatic substitution reaction of a 4-halophthalic anhydride with an alkali metal carbonate, often in the presence of a phase-transfer catalyst.

Experimental Protocol: Synthesis from 4-Chlorophthalic Anhydride

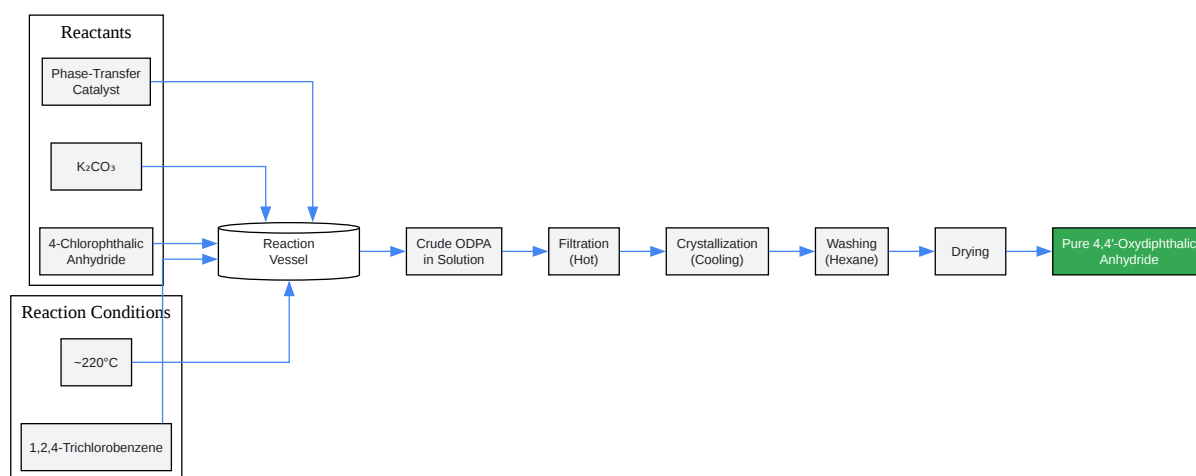
This protocol is adapted from established synthesis methodologies.

Materials:

- 4-Chlorophthalic anhydride
- Potassium carbonate (K_2CO_3), anhydrous
- Tetraphenylphosphonium bromide (phase-transfer catalyst)
- 1,2,4-Trichlorobenzene (solvent)
- Hexane (for washing)

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, thermometer, and a distillation head, combine 4-chlorophthalic anhydride and a catalytic amount of tetraphenylphosphonium bromide in 1,2,4-trichlorobenzene.
- Heat the mixture to approximately 220°C under a nitrogen atmosphere.
- Gradually add anhydrous potassium carbonate to the reaction mixture over a period of 45-60 minutes.
- Maintain the reaction temperature at 220-225°C and monitor the progress of the reaction by a suitable analytical technique (e.g., GC or HPLC).
- After the reaction is complete (typically several hours), cool the mixture slightly and dilute with additional 1,2,4-trichlorobenzene to prevent solidification.
- Filter the hot mixture to remove inorganic salts.
- Allow the filtrate to cool to room temperature to crystallize the crude **4,4'-oxydiphthalic anhydride**.
- Collect the crystals by filtration and wash with 1,2,4-trichlorobenzene followed by hexane to remove residual solvent and impurities.
- Dry the purified product in a vacuum oven at 120°C.



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Fig. 1: Synthesis workflow for **4,4'-Oxydiphthalic anhydride**.

Polymerization of ODPA into Polyimides

ODPA is a crucial monomer for the synthesis of polyimides, a class of high-performance polymers known for their excellent thermal stability, chemical resistance, and mechanical properties.^[4] The most common method for preparing polyimides from ODPA is a two-step polycondensation reaction with a diamine.

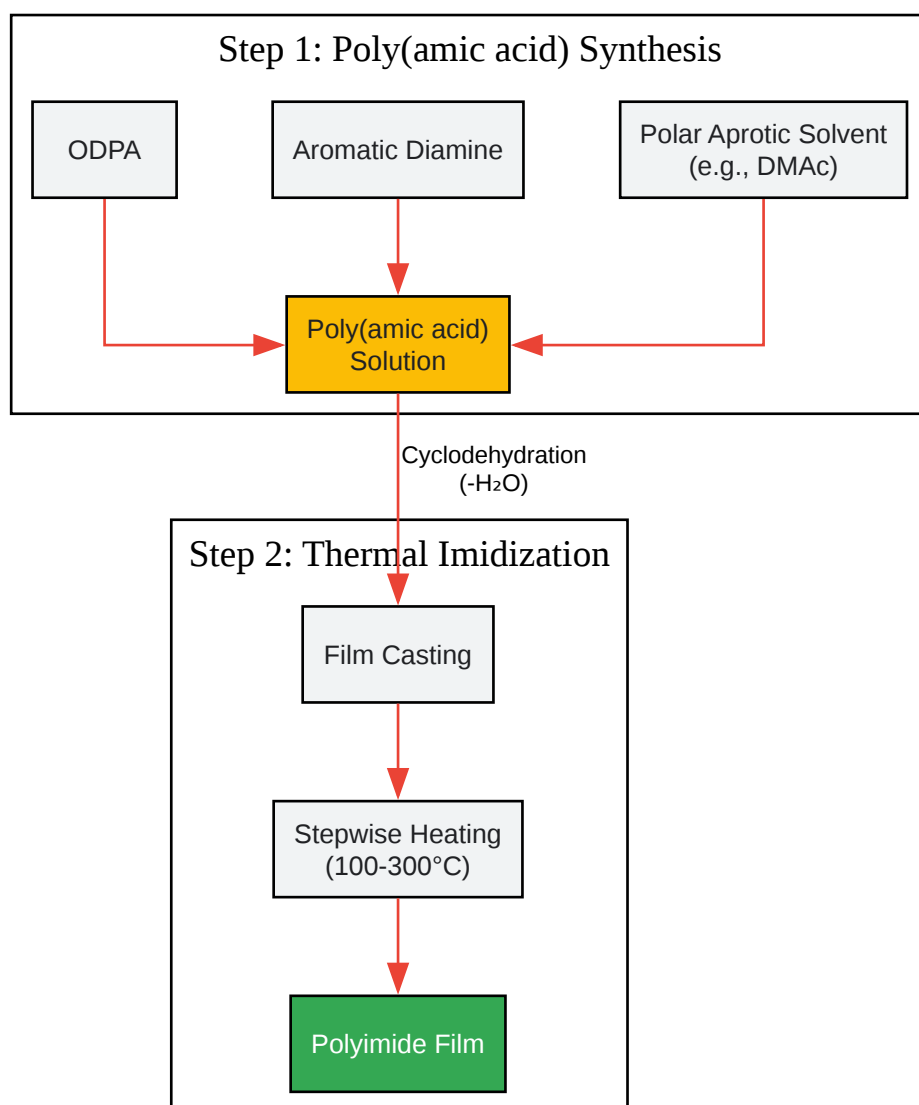
Experimental Protocol: Two-Step Synthesis of an ODPA-based Polyimide Film

Step 1: Poly(amic acid) Synthesis

- In a dry, nitrogen-purged flask, dissolve an aromatic diamine (e.g., 4,4'-oxydianiline, ODA) in a dry, polar aprotic solvent (e.g., N,N-dimethylacetamide, DMAc).
- Cool the solution in an ice bath.
- Slowly add an equimolar amount of ODPDA powder to the stirred diamine solution.
- Allow the reaction to proceed at room temperature for 12-24 hours to form a viscous poly(amic acid) solution.

Step 2: Thermal Imidization

- Cast the poly(amic acid) solution onto a glass substrate to form a uniform film.
- Place the coated substrate in a programmable oven and subject it to a stepwise heating program under a nitrogen atmosphere. A typical program is:
 - 100°C for 1 hour
 - 200°C for 1 hour
 - 300°C for 1 hour
- During this process, the poly(amic acid) undergoes cyclodehydration to form the polyimide.
- After cooling, the resulting polyimide film can be peeled from the substrate.



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Fig. 2: Two-step synthesis of an ODPA-based polyimide film.

Table 3: Properties of Representative ODPA-Based Polyimides

Dianhydride	Diamine	Glass Transition Temp. (Tg)	Tensile Strength	Application Highlight
ODPA	p-Phenylenediamine (p-PDA)	> 350 °C	High	High thermal stability
ODPA	4,4'-Oxydianiline (ODA)	~270 °C	Moderate	Good flexibility and processability
ODPA	2,2-bis[4-(3-aminophenoxy)phenyl]propane	192.5 - 226.1 °C	Good	Low water absorption, low dielectric constant[4]

Biological Activity and Relevance to Drug Development

A thorough review of the scientific literature indicates that **4,4'-Oxydiphthalic anhydride** is primarily used in materials science and electronics. There is currently no substantial evidence to suggest that ODPA itself has direct applications in drug development or a defined role in specific biological signaling pathways.

However, the biocompatibility of polyimides derived from ODPA is an area of research interest. Polyimides are explored for various biomedical applications due to their high strength, durability, and chemical inertness. Studies have investigated the cytotoxicity of various polyimide films. In one comparative study, polyimides derived from ODPA were found to be biocompatible, though they were ranked after those derived from other dianhydrides like 6FDA, BPDA, and PMDA in a specific fibroblast contact assay.[5]

The primary relevance of ODPA to drug development professionals may lie in the use of ODPA-based polyimides as biocompatible materials for medical devices, implants, or as coatings. The inert nature of these polymers makes them potential candidates for applications where minimal interaction with biological systems is required.

It is important to note that while the fully cured polyimide may be biocompatible, the monomers, including ODPa, and the solvents used in their synthesis can have toxicological profiles that require careful handling and consideration of residual unreacted components in any final biomedical product. The safety data sheet for ODPa indicates that it is harmful to aquatic life with long-lasting effects.[2]

Conclusion

4,4'-Oxydiphthalic anhydride is a well-characterized dianhydride monomer that is instrumental in the synthesis of high-performance polyimides. Its chemical and physical properties are well-documented, and robust synthesis protocols are available. While its primary applications are in materials science, the resulting polyimides have been investigated for their biocompatibility, which may be of interest to professionals in the field of medical device development. There is no current evidence to support a direct role for ODPa in biological signaling pathways or as a therapeutic agent. Future research may further elucidate the potential of ODPa-based polymers in biomedical applications.

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